

Primuline dye CAS number and molecular weight

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Compound of Interest

Compound Name: Direct Yellow 59

Cat. No.: B1581454

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Technical Data Summary: Primuline Dye

This document provides the Chemical Abstracts Service (CAS) number and molecular weight for Primuline dye, a fluorescent dye utilized in various scientific applications.

Quantitative Data

The essential chemical properties of Primuline dye are summarized in the table below.

Property	Value	Source
CAS Number	8064-60-6	[1][2][3][4]
Molecular Weight	475.54 g/mol	[1][3][4]
Molecular Formula	C ₂₁ H ₁₄ N ₃ NaO ₃ S ₃	[1][4]

Experimental Protocols & Signaling Pathways

Experimental protocols and signaling pathways are not applicable to the fundamental chemical identifiers presented in this document. Primuline is a fluorescent dye used as a tool in various experimental procedures, such as in the preparation of lipids for chloroplast lipid membranes and as a fluorochrome in plant tissues.[2]

Logical Relationship of Primuline Dye Properties

The following diagram illustrates the direct association between the chemical compound and its fundamental identifiers.

Caption: Core identifiers of Primuline dye.

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References

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